

An In-depth Technical Guide to *p*-Azidomethylphenyltrimethoxysilane (CAS: 83315-74-6)

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Compound of Interest

Compound Name: *p*-Azidomethylphenyltrimethoxysilane

Cat. No.: B3156669

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of ***p*-Azidomethylphenyltrimethoxysilane**, a versatile bifunctional molecule pivotal for advanced surface modification and bioconjugation applications. This document consolidates its chemical and physical properties, synthesis, and safety information and presents detailed, representative protocols for its application in surface functionalization and subsequent biomolecule immobilization via click chemistry.

Chemical and Physical Properties

***p*-Azidomethylphenyltrimethoxysilane** is a key reagent for introducing azide functionalities onto silica-based and other hydroxylated surfaces. The trimethoxysilane group allows for covalent attachment to surfaces through the formation of stable siloxane bonds, while the azidomethyl group serves as a versatile handle for "click" chemistry reactions, most notably the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC).

Table 1: Chemical and Physical Properties of ***p*-Azidomethylphenyltrimethoxysilane**

Property	Value	Reference(s)
CAS Number	83315-74-6	[1]
Molecular Formula	C10H15N3O3Si	[2][3]
Molecular Weight	253.33 g/mol	[2][3][4]
Appearance	Straw to amber liquid	[4]
Purity	Typically ≥90%	[1][4]
Refractive Index	~1.497	[5]
Specific Gravity	~1.14	[5]
Synonyms	1-(Azidomethyl)-4-(trimethoxysilyl)benzene, [4-(azidomethyl)phenyl]-trimethoxysilane	[2][3][4]

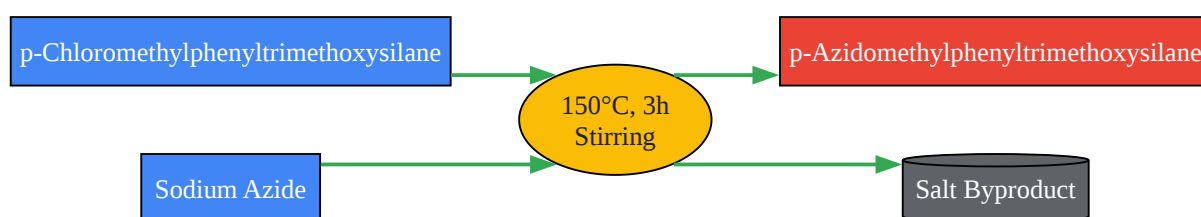
Synthesis

A common synthetic route to **p-Azidomethylphenyltrimethoxysilane** involves the nucleophilic substitution of the corresponding chloromethyl derivative with sodium azide.[6]

Experimental Protocol: Synthesis of **p-Azidomethylphenyltrimethoxysilane**[6]

- Reactants:
 - p-Chloromethylphenyltrimethoxysilane (1.0 mole)
 - Sodium azide (1.1 moles)
 - Catalyst (e.g., a phase-transfer catalyst, 5 mole percent)
- Procedure:
 - Combine p-chloromethylphenyltrimethoxysilane, sodium azide, and the catalyst in a suitable reaction vessel.

- Heat the mixture to 150°C with stirring for approximately 3 hours.
 - After the reaction is complete, cool the mixture and separate the salt byproduct (sodium chloride) by filtration.
 - Purify the resulting liquid via distillation under reduced pressure to yield **p-Azidomethylphenyltrimethoxysilane**.
- Expected Yield: 89% by weight.[6]



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Figure 1: Synthesis of **p-Azidomethylphenyltrimethoxysilane**.

Spectroscopic Characterization (Expected)

While specific, detailed spectra for **p-Azidomethylphenyltrimethoxysilane** are not readily available in the public domain, its characteristic spectroscopic features can be predicted based on its functional groups.

Table 2: Expected Spectroscopic Data for **p-Azidomethylphenyltrimethoxysilane**

Technique	Functional Group	Expected Chemical Shift / Wavenumber
^1H NMR	-O-CH ₃ (Trimethoxysilane)	3.5 - 3.7 ppm (singlet, 9H)
-CH ₂ -N ₃ (Azidomethyl)	4.3 - 4.5 ppm (singlet, 2H)	
Aromatic protons	7.2 - 7.6 ppm (multiplet, 4H)	
^{13}C NMR	-O-CH ₃	~50 ppm
-CH ₂ -N ₃	~54 ppm	
Aromatic carbons	125 - 138 ppm	
FT-IR	Azide (N ₃) stretch	Strong, sharp peak at ~2100 cm ⁻¹
Si-O-C stretch	Strong peaks at 1190, 1080 cm ⁻¹	
C-H (aromatic) stretch	~3050 cm ⁻¹	
C-H (aliphatic) stretch	~2940, 2840 cm ⁻¹	

Applications in Surface Functionalization and Bioconjugation

The primary utility of this compound is in creating azide-terminated surfaces on materials like silica nanoparticles, glass slides, or silicon wafers. These surfaces are then ready for the covalent attachment of alkyne-modified molecules via click chemistry. This two-step process is highly efficient and specific, making it ideal for the immobilization of sensitive biomolecules in drug delivery and diagnostic applications.

Experimental Protocol: Surface Functionalization of Silica Nanoparticles

This protocol is a representative procedure adapted from standard methods for silanization of silica surfaces.

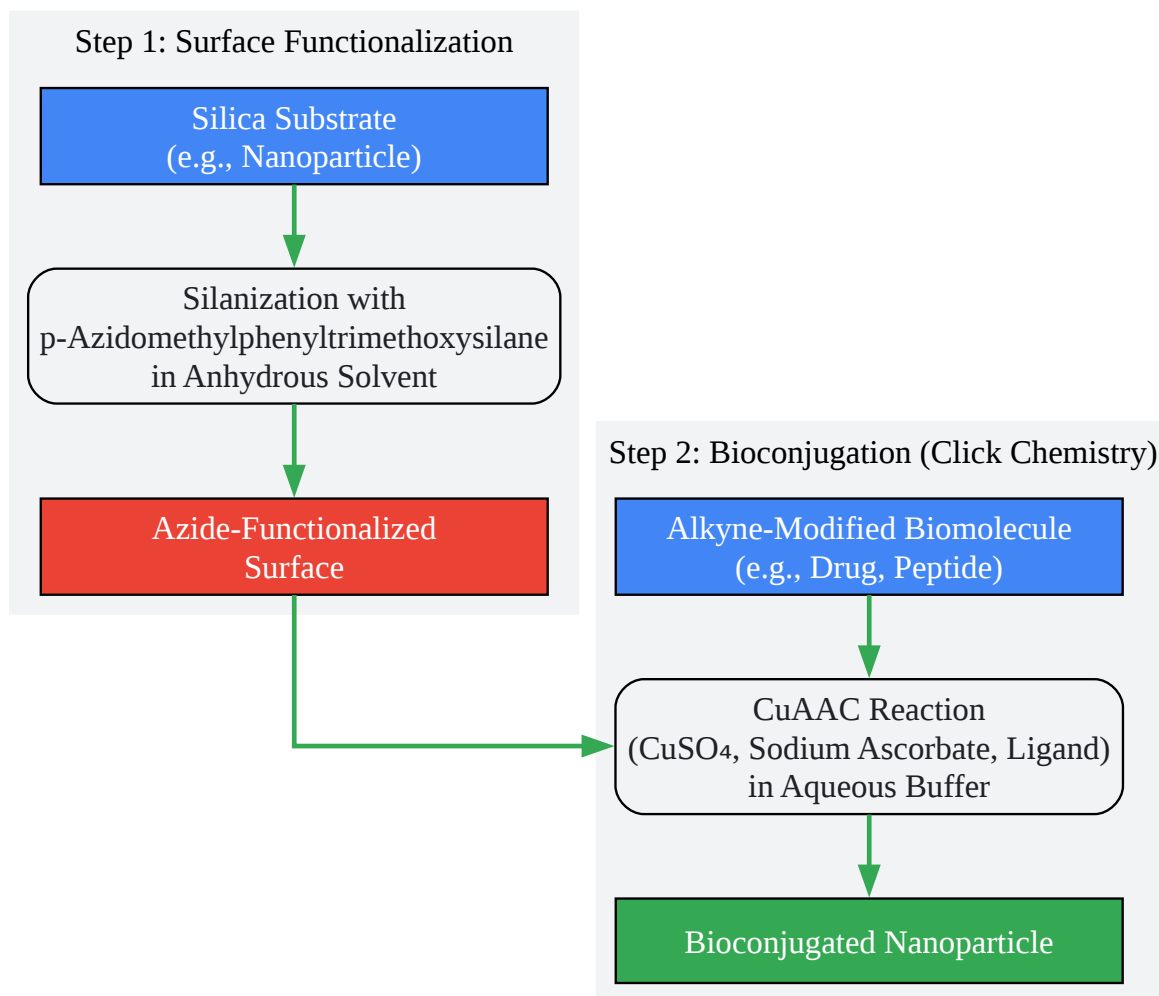
- Materials:

- Silica nanoparticles (or other silica-based substrate)
- **p-Azidomethylphenyltrimethoxysilane**
- Anhydrous toluene or ethanol
- Ammonium hydroxide (for ethanol-based method)
- Procedure (Toluene-based, anhydrous):
 - Activate the silica surface by cleaning with piranha solution (a mixture of sulfuric acid and hydrogen peroxide) or by oxygen plasma treatment. (Caution: Piranha solution is extremely corrosive and reactive).
 - Thoroughly rinse the activated substrate with deionized water and dry in an oven at 110-120°C for at least one hour.
 - In a moisture-free environment (e.g., a glovebox or under an inert atmosphere), prepare a 1-2% (v/v) solution of **p-Azidomethylphenyltrimethoxysilane** in anhydrous toluene.
 - Immerse the dried silica substrate in the silane solution.
 - Allow the reaction to proceed for 2-4 hours at room temperature or for 1 hour at 60°C with gentle agitation.
 - Remove the substrate from the solution and rinse thoroughly with fresh toluene to remove any unbound silane.
 - Cure the silanized surface by baking at 110°C for 30-60 minutes to promote covalent bond formation.
 - The azide-functionalized silica is now ready for use.

Experimental Protocol: Bioconjugation via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

- Materials:

- Azide-functionalized silica nanoparticles
- Alkyne-modified biomolecule (e.g., peptide, protein, DNA, or drug molecule)
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(benzyltriazolylmethyl)amine (TBTA) or other copper-chelating ligand
- Phosphate-buffered saline (PBS) or other suitable aqueous buffer
- Procedure:
 - Disperse the azide-functionalized nanoparticles in the chosen buffer.
 - Add the alkyne-modified biomolecule to the nanoparticle dispersion.
 - In a separate tube, prepare the catalyst solution by mixing CuSO_4 and TBTA ligand in the buffer.
 - Add the catalyst solution to the nanoparticle/biomolecule mixture.
 - Initiate the reaction by adding a fresh solution of sodium ascorbate.
 - Allow the reaction to proceed at room temperature for 1-4 hours with gentle mixing.
 - Purify the resulting bioconjugate by centrifugation and repeated washing with the buffer to remove the catalyst and excess reactants.



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Figure 2: Experimental workflow for surface functionalization and bioconjugation.

Role in Drug Development

The unique properties of **p-Azidomethylphenyltrimethoxysilane** position it as a valuable tool in modern drug development, particularly in the creation of advanced drug delivery systems and diagnostic platforms.

- **Targeted Drug Delivery:** By functionalizing nanoparticles (e.g., silica, iron oxide) with this silane, a versatile platform is created. Targeting ligands (peptides, antibodies) with alkyne

handles can be "clicked" onto the nanoparticle surface, enabling the specific delivery of therapeutic payloads to diseased cells or tissues.

- **Immobilization of Therapeutics:** Small molecule drugs or biologics can be modified with an alkyne group and subsequently immobilized onto a silane-treated surface, such as an implantable medical device, to provide localized drug release.
- **Diagnostic Assays:** The robust and specific nature of the silane-azide linkage followed by click chemistry allows for the reliable immobilization of capture probes (e.g., antibodies, DNA strands) onto the surface of biosensors, enhancing their sensitivity and stability.

Safety and Handling

p-Azidomethylphenyltrimethoxysilane requires careful handling due to its chemical reactivity and potential hazards.

Table 3: Hazard and Safety Information for **p-Azidomethylphenyltrimethoxysilane**

Hazard Category	Description	Precautionary Measures	Reference(s)
Skin Irritation	Causes skin irritation.	Wear protective gloves and clothing. Wash hands thoroughly after handling.	[4] [7]
Eye Damage	Causes serious eye damage.	Wear chemical goggles or a face shield. Do not wear contact lenses.	[4] [7]
Reactivity	Reacts with water and moisture, liberating methanol. Contact with strong acids may form toxic hydrazoic acid. May form explosive azides with certain metals (e.g., copper, lead, silver).	Store in a cool (<30°C), dry, well-ventilated place in a tightly sealed container. Store away from incompatible materials (acids, oxidizers, metals, moisture).	[4] [7]
Respiratory	May cause irritation to the respiratory tract.	Use in a well-ventilated area or with a NIOSH-certified respirator.	[4] [7]

First Aid Measures:[\[4\]](#)[\[7\]](#)

- Skin Contact: Wash with plenty of soap and water. If irritation occurs, seek medical attention.
- Eye Contact: Immediately rinse with water for at least 15 minutes. Remove contact lenses if present. Get immediate medical attention.
- Inhalation: Move to fresh air. Seek medical attention if symptoms persist.
- Ingestion: Do not induce vomiting. Seek medical attention.

This document is intended for informational purposes for qualified individuals and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) and institutional safety protocols.

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References

- 1. Copper-Catalyzed Azide–Alkyne Click Chemistry for Bioconjugation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The synthesis and characterization of polyorganosiloxane nanoparticles from 3-mercaptopropyltrimethoxysilane for preparation of nanocomposite films via photoinitiated thiol-ene polymerization - PMC [pmc.ncbi.nlm.nih.gov]
- 3. documents.thermofisher.com [documents.thermofisher.com]
- 4. pH-Sensitive Biomaterials for Drug Delivery - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Synthesis and characterization of functionalized magnetic nanoparticles | Semantic Scholar [semanticscholar.org]
- 6. bioconjugation.bocsci.com [bioconjugation.bocsci.com]
- 7. researchgate.net [researchgate.net]
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